

A Comprehensive Technical Guide to 1-Nitropyrene-D9

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Compound of Interest

Compound Name: 1-Nitropyrene-D9

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This technical guide provides an in-depth overview of **1-Nitropyrene-D9**, a deuterated analog of the environmental pollutant 1-nitropyrene. This document covers its chemical properties, synthesis, analytical applications, metabolic pathways, and toxicological significance, presenting data in a structured format for ease of reference.

Introduction

1-Nitropyrene-D9 (1-NP-D9) is the deuterated form of 1-nitropyrene (1-NP), a nitrated polycyclic aromatic hydrocarbon (nitro-PAH) commonly found as a byproduct of combustion processes, particularly from diesel engine exhaust.^{[1][2]} Due to its isotopic labeling, **1-Nitropyrene-D9** serves as an invaluable internal standard for the accurate quantification of 1-nitropyrene in various environmental and biological samples.^{[3][4]} Its use is critical in research focused on environmental monitoring, toxicology, and human exposure assessment to nitro-PAHs.^[5] The CAS number for **1-Nitropyrene-D9** is 93487-20-8.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Nitropyrene-D9** is presented below.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 93487-20-8 | |
| Molecular Formula | C ₁₆ D ₉ NO ₂ | |
| Molecular Weight | 256.31 g/mol | |
| Synonyms | 1,2,3,4,5,6,7,9,10-nonadeuterio-8-nitropyrene, Nonadeuteropyrene | |
| Appearance | Yellow crystalline solid | |
| Solubility | Practically insoluble in water; Soluble in diethyl ether, acetone, ethanol, benzene, and toluene. | |
| Melting Point | 155 °C (for unlabeled 1-Nitropyrene) | |
| Log Kow | 5.06 (for unlabeled 1-Nitropyrene) | |

Synthesis

A facile, one-step synthesis method for **1-Nitropyrene-D9** of high isotopic purity has been developed. This is crucial for its application as an internal standard in quantitative analysis.

- **Starting Materials:** Commercially available pyrene-d10 and nitric acid-d1.
- **Reaction:** The synthesis involves the nitration of pyrene-d10 using nitric acid-d1. While the detailed reaction conditions are proprietary to specific synthesis labs, the general approach involves the electrophilic substitution of a deuterium atom on the pyrene ring with a nitro group.
- **Purification and Characterization:** The resulting **1-Nitropyrene-D9** is purified and characterized using techniques such as gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography (HPLC) to determine its isotopic purity.

Analytical Applications and Methodologies

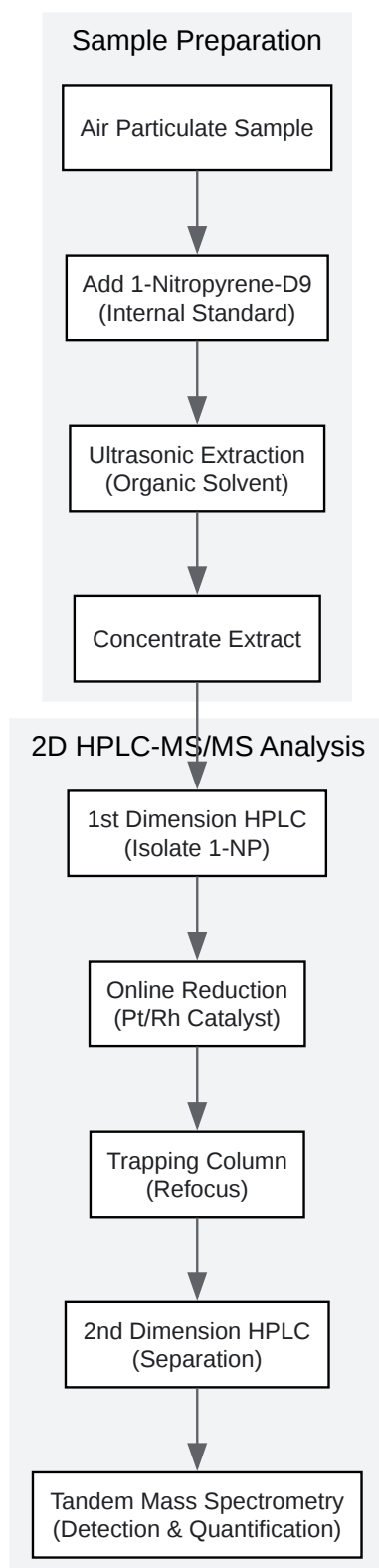
1-Nitropyrene-D9 is predominantly used as an internal standard for the quantification of 1-nitropyrene in complex matrices like diesel soot and ambient air particulate matter.

This protocol outlines a method using two-dimensional HPLC with online reduction and tandem mass spectrometry.

- Sample Preparation:
 - An air particulate matter sample is collected on a filter.
 - A known amount of **1-Nitropyrene-D9** internal standard is added to the sample.
 - The sample is extracted with an organic solvent (e.g., acetone or methylene chloride) via sonication.
 - The extract is concentrated under reduced pressure.
- Chromatographic Separation and Detection:
 - The concentrated extract is analyzed using a two-dimensional HPLC system.
 - First Dimension: 1-Nitropyrene is isolated on the first HPLC column.
 - Online Reduction: The fraction containing 1-nitropyrene is then passed through a column with a Pt/Rh catalyst to reduce it to 1-aminopyrene.
 - Second Dimension: The resulting 1-aminopyrene is refocused on a trapping column and then eluted through a second HPLC column for further separation before detection by tandem mass spectrometry (MS/MS).
- Quantification:
 - The concentration of 1-nitropyrene in the original sample is determined by comparing the signal of the analyte to that of the **1-Nitropyrene-D9** internal standard.

| Parameter | Value |
|----------------------------------|------------------|
| Analytical Limit of Detection | 152 fg on column |
| Analytical Limit of Quantitation | 221 fg on column |
| Recovery Rates (in SRM 2975) | 82% to 105% |

Data sourced from references



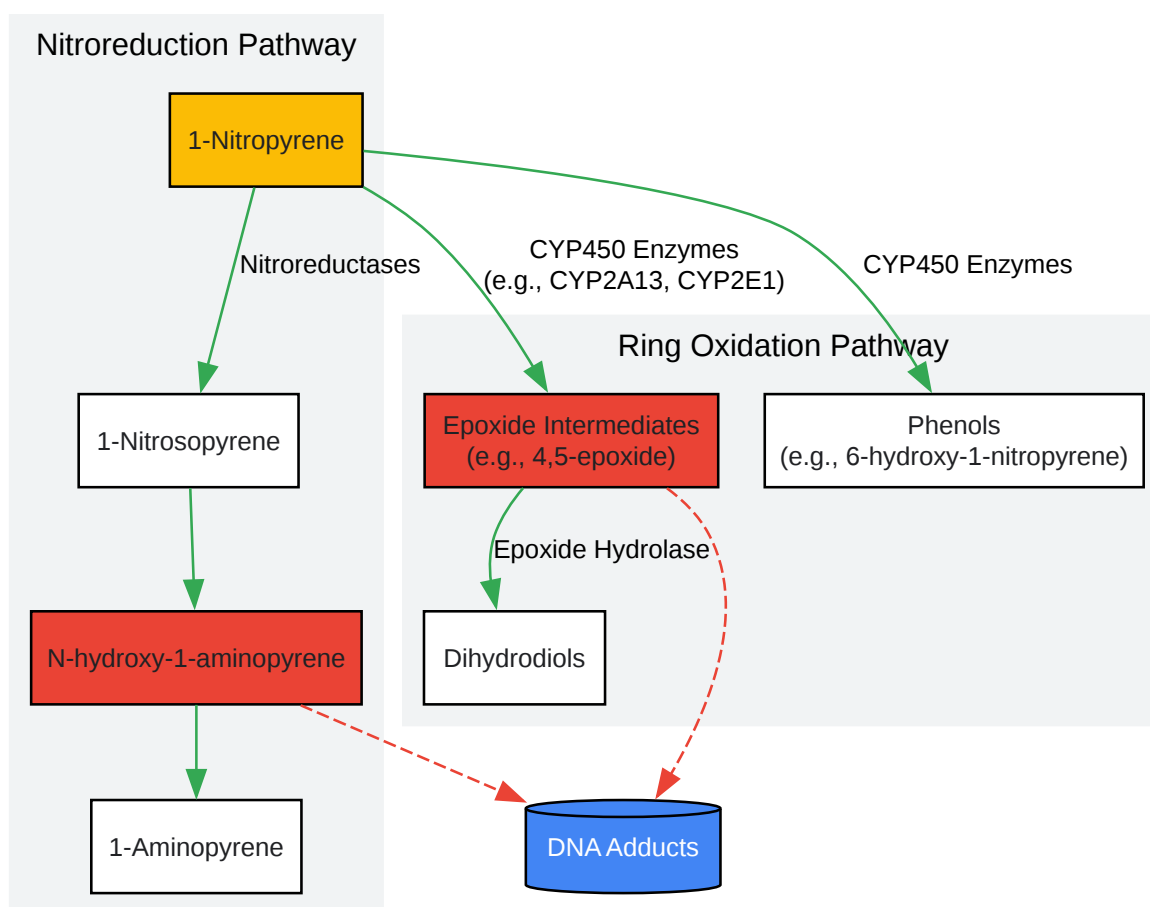
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Analytical workflow for 1-nitropyrene quantification.

Metabolic Pathways of 1-Nitropyrene

Understanding the metabolism of 1-nitropyrene is crucial for assessing its toxicity and carcinogenic potential. The metabolic activation of 1-nitropyrene can occur through two primary pathways: nitroreduction and ring oxidation.

- **Nitroreduction:** This pathway involves the reduction of the nitro group to form reactive intermediates like N-hydroxy-1-aminopyrene, which can bind to DNA and form adducts. This process is particularly efficient under anaerobic conditions.
- **Ring Oxidation:** Mediated by cytochrome P450 (CYP) enzymes, this pathway leads to the formation of phenols and dihydrodiols. Key enzymes involved include CYP2A13 and CYP2E1. The epoxidation of the pyrene ring, forming 4,5-epoxide-1-nitropyrene and 9,10-epoxide-1-nitropyrene, is a significant step in this pathway, as these epoxides are electrophilic and can also form DNA adducts.



[Click to download full resolution via product page](#)*Metabolic pathways of 1-nitropyrene.*

Toxicology and Carcinogenicity of 1-Nitropyrene

1-Nitropyrene is a known mutagen and is reasonably anticipated to be a human carcinogen. Its toxicity is linked to its metabolic activation into reactive species that can bind to DNA, leading to mutations and potentially cancer.

- **Genetic Toxicity:** 1-Nitropyrene has been shown to cause genetic mutations and chromosomal aberrations.
- **Carcinogenicity:** Studies in experimental animals have provided sufficient evidence for the carcinogenicity of 1-nitropyrene. The International Agency for Research on Cancer (IARC) has classified 1-nitropyrene as a Group 2A carcinogen, meaning it is probably carcinogenic to humans.
- **Target Organs:** Inhalation is the primary route of human exposure. Toxicity studies in rats have shown that inhalation exposure can lead to squamous metaplasia of the laryngeal and bronchial respiratory epithelium. The National Toxicology Program (NTP) suggests a high likelihood of carcinogenicity in the respiratory tract under conditions leading to significant accumulation in the lungs. Both 1-nitropyrene and its major metabolites may also have adverse effects on the gastrointestinal system.

| Exposure Concentration (mg/m ³) | Duration | Observed Effects |
|---|----------------------------|---|
| 0.5, 2, 8, 20, 50 | 13 weeks (6h/day, 5d/week) | No significant effect on survival or body weight gain. |
| ≥ 8 | 13 weeks | Cytoplasmic alteration of the nasal respiratory epithelium. |
| Higher exposure groups | 13 weeks | Squamous metaplasia of the bronchial epithelium. |

Data sourced from NTP Technical Report on the Toxicity Studies of 1-Nitropyrene.

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